

# Essential Safety and Operational Guidance for Handling PEG-25 PABA

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## Compound of Interest

Compound Name: PEG-25 PABA

Cat. No.: B1142495

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This document provides critical safety and logistical information for the handling and disposal of **PEG-25 PABA** (Polyethylene Glycol-25 Para-Aminobenzoic Acid). The following procedural guidance is designed to ensure safe laboratory practices and proper environmental stewardship.

## Physicochemical and Safety Data

A summary of key quantitative data for **PEG-25 PABA** is presented below. This information is essential for risk assessment and the implementation of appropriate safety measures.

Property	Value	Source
Chemical Name	Polyoxyethylene (25) ethyl-4-aminobenzoate	[1]
CAS Number	116242-27-4	[2]
Appearance	Light yellow wax, melts to a clear liquid	[3]
Function	UV Filter, UV Absorber, Light Stabilizer	[4]
UV Absorption Range	280 - 320 nm (UVB)	[3][4]
Maximum Concentration (EU Cosmetics)	10%	[4][5]
Allergenicity & Irritation	Not considered allergenic or irritating	[5]
Genotoxicity	Not considered genotoxic	[5]
Dermal Absorption	Low to moderate	[5]

## Operational Plan: Step-by-Step Handling Protocol

Adherence to the following protocol is mandatory for all personnel handling **PEG-25 PABA**.

### Engineering Controls

- Ventilation: Work in a well-ventilated area. Use of a fume hood is recommended, especially when handling powders or creating solutions, to minimize inhalation exposure.

### Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or glasses.
- Hand Protection: Wear nitrile or other suitable chemical-resistant gloves.
- Body Protection: A standard laboratory coat is required.

## Handling Procedures

- **General Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.
- **Weighing and Transfer:** If in solid form, handle with care to avoid generating dust. Use a spatula for transfers. For liquid forms, use appropriate pipettes or pouring techniques to avoid splashes.
- **Solution Preparation:** When dissolving, add **PEG-25 PABA** to the solvent slowly while stirring to ensure proper mixing and to avoid splashing.

## Storage

- **Container:** Store in a tightly closed, light-resistant container.
- **Conditions:** Keep in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.
- **Segregation:** Store away from strong oxidizing agents.

## Emergency Procedures

Immediate and appropriate response to an exposure is critical.

- **Skin Contact:** Immediately remove contaminated clothing. Flush the affected skin with copious amounts of water. If irritation persists, seek medical attention.<sup>[6]</sup>
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Inhalation:** Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.<sup>[6]</sup>
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Seek immediate medical attention.

## Disposal Plan

Proper disposal is crucial to prevent environmental contamination.

## Waste Characterization

- Uncontaminated **PEG-25 PABA**: While not typically classified as hazardous waste, it should not be disposed of down the drain.
- Contaminated **PEG-25 PABA**: If mixed with a hazardous substance, the entire mixture must be treated as hazardous waste, following the disposal guidelines for the hazardous component.

## Disposal Procedure

- Collection: Collect waste **PEG-25 PABA** in a designated, clearly labeled, and sealed container.
- Disposal Route: Dispose of the waste through a licensed chemical waste disposal contractor. Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup.
- Empty Containers: Triple rinse empty containers with a suitable solvent. The rinsate should be collected and disposed of as chemical waste. Once clean, containers can be disposed of as regular laboratory glass or plastic.

## Workflow for Handling PEG-25 PABA

Caption: Workflow for the safe handling of **PEG-25 PABA** from preparation to disposal.

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## References

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